

Comparative Aquatic Toxicology of Systemic Insecticides: A Guide for Researchers

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Compound of Interest

Compound Name: *Fenmezoditiaz*

CAS No.: *2413390-32-4*

Cat. No.: *B15706764*

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A detailed comparison of the aquatic toxicity of key systemic insecticides, providing a framework for the environmental risk assessment of novel compounds like **fenmezoditiaz**.

Introduction

Fenmezoditiaz is a novel mesoionic insecticide recently classified by the Insecticide Resistance Action Committee (IRAC) as a Group 4E nicotinic acetylcholine receptor (nAChR) competitive modulator. As a new active ingredient, its public aquatic toxicology data is not yet readily available. This guide provides a comparative analysis of the aquatic ecotoxicology of several established systemic insecticides that share a similar mode of action, targeting the nAChR. This information serves as a crucial benchmark for researchers, scientists, and drug development professionals in evaluating the potential environmental risk profile of new insecticides like **fenmezoditiaz**.

The following sections detail the aquatic toxicity of prominent neonicotinoids (Imidacloprid, Clothianidin, Thiamethoxam, Acetamiprid, Dinotefuran), a sulfoximine (Sulfoxaflor), and a butenolide (Flupyradifurone). The data is presented in standardized tables, and the methodologies for the key experiments are described.

Data Presentation: Acute and Chronic Aquatic Toxicity

The ecotoxicological data for the selected insecticides are summarized below. These values, primarily LC50 (lethal concentration for 50% of the test organisms) and EC50 (effective concentration for 50% of the test organisms) for acute toxicity, and NOEC (no observed effect concentration) for chronic toxicity, are critical for environmental risk assessment.

Acute Aquatic Toxicity Data for Comparator Insecticides

Insecticide	Test Organism	Endpoint (48h/96h)	Value (µg/L)	Reference
Imidacloprid	Daphnia magna (Water Flea)	48h EC50	85,000	[1]
Oncorhynchus mykiss (Rainbow Trout)	96h LC50	211,000	[1]	
Desmodesmus subspicatus (Green Algae)	72h EC50	>100,000	[2]	
Clothianidin	Aquatic Invertebrates	LC50	2 - 1,200	[3][4]
Freshwater Snails & Amphibian Larvae	LC50	No mortality at highest dissolvable concentration	[4]	
Thiamethoxam	Daphnia magna	48h EC50	>100,000	
Oncorhynchus mykiss	96h LC50	>100,000		
Chironomus riparius (Midge)	48h EC50	43	[5]	
Acetamiprid	Daphnia magna	48h EC50	49,800	
Catla catla (Fish)	96h LC50	50,000	[6]	
Raphidocelis subcapitata (Green Algae)	72h EC50	747,900	[7]	
Dinotefuran	Aquatic Invertebrates	-	Less toxic than other neonicotinoids	[8]
Sulfoxaflor	Daphnia magna	48h EC50	>100,000	

Oncorhynchus mykiss	96h LC50	>100,000		
Flupyradifurone	Aquatic Arthropods	HC05	15	[9][10]

Chronic Aquatic Toxicity Data for Comparator Insecticides

Insecticide	Test Organism	Endpoint	Value (µg/L)	Reference
Imidacloprid	Daphnia magna	21d NOEC	1,250	[2]
Chironomus riparius	28d LOEC	2.25	[11]	
Thiamethoxam	Chironomus riparius	30d NOEC (emergence)	10	[5]
Flupyradifurone	Cloeon dipterum	28d EC10	7.5	[9][12]
Gammarus pulex	28d EC10	2.9	[9][12]	
Gammarus pulex	28d NOEC (food consumption)	0.3	[9][12]	

Experimental Protocols

Standardized testing protocols are essential for the reproducibility and comparability of aquatic toxicology data. The most commonly used guidelines are those developed by the Organisation for Economic Co-operation and Development (OECD).

OECD 203: Fish, Acute Toxicity Test

This test determines the acute lethal toxicity of a substance to fish.

- Test Organism: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).

- Procedure: Fish are exposed to the test substance in a static or semi-static system for 96 hours. At least five concentrations in a geometric series are used. Mortalities and any abnormal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The primary endpoint is the LC50, the concentration that is lethal to 50% of the test fish over the 96-hour period.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to planktonic crustaceans.

- Test Organism: *Daphnia magna* is the most frequently used species.
- Procedure: Young daphnids (<24 hours old) are exposed to the test substance for 48 hours.
[13] At least five concentrations are tested.[13] The number of immobilized daphnids is recorded at 24 and 48 hours.[13] Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.[14]
- Endpoint: The main endpoint is the EC50, the concentration at which 50% of the daphnids are immobilized after 48 hours.

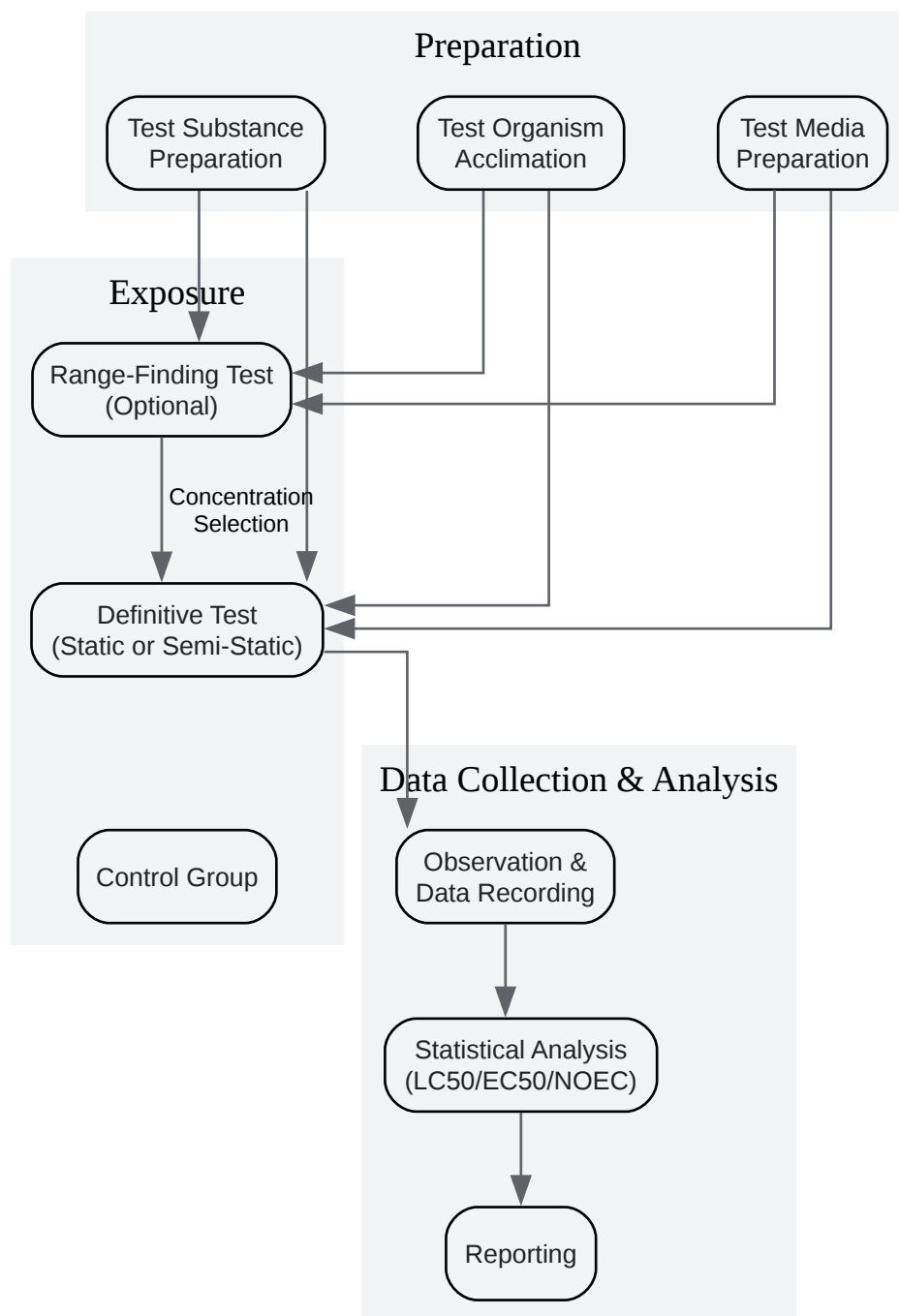
OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effect of a substance on the growth of freshwater primary producers.

- Test Organism: Species such as *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus* are used.
- Procedure: Exponentially growing algal cultures are exposed to the test substance for 72 hours in a nutrient-rich medium under continuous light.[15] A minimum of five concentrations with three replicates each are typically used.[15][16] Algal growth is measured by cell counts or other biomass surrogates at 24, 48, and 72 hours.
- Endpoint: The EC50 for growth rate inhibition is calculated, representing the concentration that causes a 50% reduction in the growth rate compared to the control.

Mandatory Visualizations

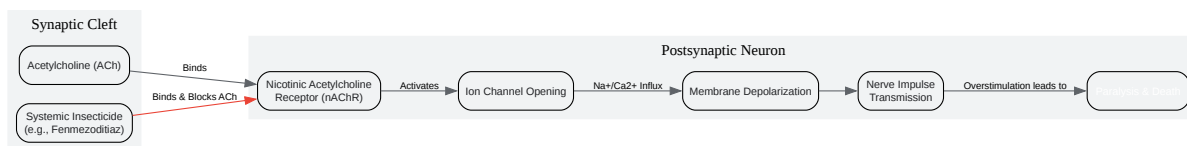
Experimental Workflow for Aquatic Toxicity Testing



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Caption: A generalized workflow for conducting aquatic toxicity studies.

Nicotinic Acetylcholine Receptor (nAChR) Signaling Pathway



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Caption: The mode of action of nAChR competitive modulators.

Risk Assessment Considerations

The environmental risk of a pesticide in the aquatic environment is determined by comparing the Predicted Environmental Concentration (PEC) with the Predicted No-Effect Concentration (PNEC). The PNEC is derived from the most sensitive toxicity endpoint (e.g., the lowest LC₅₀, EC₅₀, or NOEC) by applying an assessment factor. A risk is identified if the PEC/PNEC ratio is greater than one.

For a comprehensive risk assessment of **fenmezoditiaz**, it will be imperative to generate robust aquatic toxicity data for a range of organisms representing different trophic levels, following standardized protocols such as those outlined by the OECD. This will allow for a scientifically sound comparison with existing insecticides and a reliable characterization of its potential risk to aquatic ecosystems.

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